

Personal Protective Equipment & Handling Guide: 2-(3-Chlorophenyl)-3-oxobutanenitrile

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)-3-oxobutanenitrile

CAS No.: 14123-79-6

Cat. No.: B3378308

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Executive Summary

Treat as: Toxic Solid & Severe Irritant. **2-(3-Chlorophenyl)-3-oxobutanenitrile** is a

-keto nitrile intermediate used in the synthesis of heterocycles and pharmaceutical compounds. While specific toxicological data for the 3-chloro isomer is often extrapolated from its 4-chloro analogue (CAS 5219-07-8) or its precursor (3-chlorophenylacetonitrile), safety protocols must adopt a conservative "read-across" approach.

Core Hazard: The primary risks are inhalation of dust and dermal absorption. As a nitrile derivative, metabolic liberation of cyanide is a theoretical risk, though less acute than simple aliphatic nitriles. However, the presence of the chlorinated aromatic ring increases lipophilicity, enhancing skin permeation.

Chemical Profile & Hazard Identification

Property	Description
Chemical Name	2-(3-Chlorophenyl)-3-oxobutanenitrile
Structure	-keto nitrile with a meta-chlorinated phenyl ring
Physical State	Solid (Powder/Crystalline); likely off-white to pale yellow
Analogue CAS	5219-07-8 (4-chloro isomer used for hazard proxy)
Precursor Hazard	Derived from 3-Chlorophenylacetonitrile (Acute Tox. 3 - Toxic)
GHS Classification	Warning / Danger (Scale dependent)[1][2][3]• H302/H301: Harmful/Toxic if swallowed[2][3][4]• H312: Harmful in contact with skin[1][2][3]• H319: Causes serious eye irritation[1][2][3][4]• H335: May cause respiratory irritation

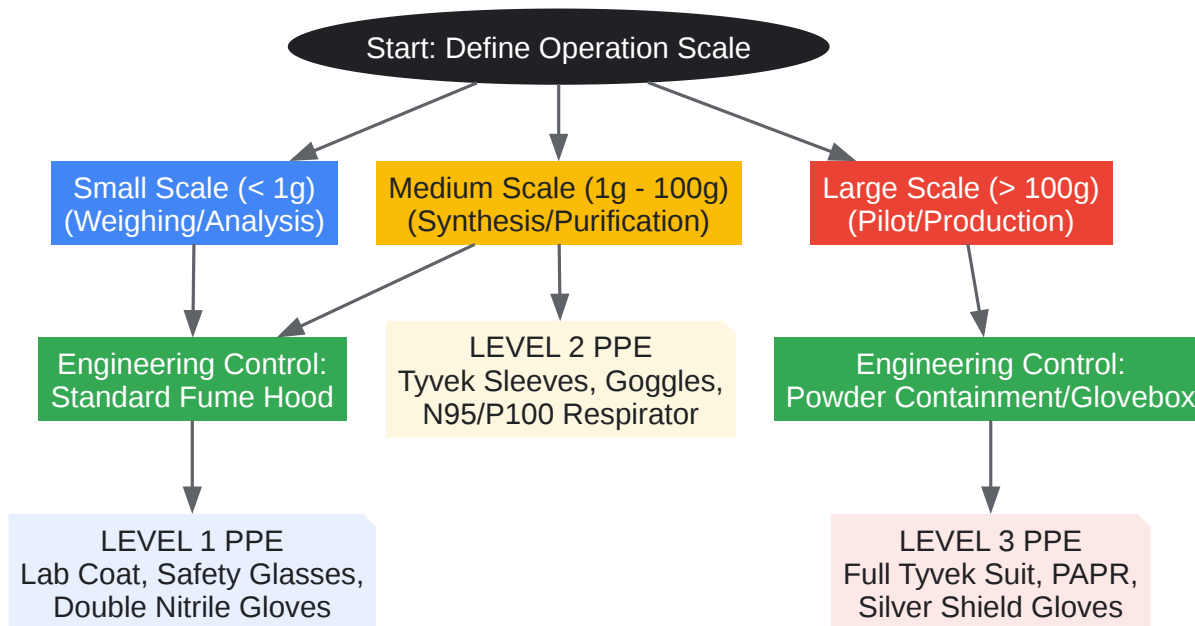
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Critical Note: Commercial samples may contain trace amounts of the starting material, 3-chlorophenylacetonitrile, which is significantly more toxic (LD50 ~50 mg/kg). Handle all unpurified intermediates as if they carry the precursor's hazard profile.

Risk Assessment & PPE Matrix

The selection of PPE is dictated by the quantity handled and the potential for aerosolization.

PPE Selection Logic (Graphviz Diagram)



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Figure 1: Decision logic for selecting PPE based on operational scale and engineering controls.

Detailed PPE Specifications

Component	Specification	Rationale
Respiratory	N95 (Minimum); P100 or PAPR for >10g handling.	Solid powders aerosolize easily during weighing. N95 filters 95% of particulates; P100 filters 99.97%.
Hand Protection	Double Nitrile (0.11mm min) or Silver Shield™ (Laminate).	Chlorinated aromatics can permeate thin nitrile. Double gloving provides a "breakthrough" buffer. Laminate is required for prolonged solvent work.
Eye Protection	Chemical Goggles (Indirect Vent).	Safety glasses do not seal against airborne dust. Goggles prevent ocular absorption.
Body Protection	Lab Coat (Cotton/Poly) + Tyvek Sleeves.	Disposable sleeves cover the wrist gap between glove and coat, a common exposure point.

Operational Handling Protocols

A. Receiving & Storage[4][5]

- **Inspect:** Upon receipt, inspect the secondary containment. If the inner bottle is coated in dust, wipe it down with a damp paper towel (solvent-wet) inside a fume hood before storage.
- **Store:** Keep in a cool, dry place, strictly separated from acids (risk of HCN formation) and oxidizers.
- **Label:** Affix a "TOXIC" auxiliary label if the vendor label is insufficient.

B. Weighing & Transfer (The High-Risk Step)

Static electricity can cause this powder to "jump" or disperse unexpectedly.

- **Engineering Control:** Perform all weighing inside a certified chemical fume hood.

- Anti-Static Measure: Use an anti-static gun or wipe on the spatula and weighing boat before use.
- Technique:
 - Place the receiving vessel (flask) inside the hood.
 - Use a disposable funnel.
 - Do not dump powder. Tap the weighing boat gently to slide the solid into the flask.
 - Immediate Solubilization: Add the reaction solvent to the solid immediately to suppress dust.

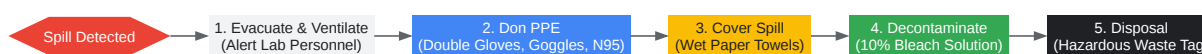
C. Reaction Monitoring

- Closed System: Run reactions under an inert atmosphere (Nitrogen/Argon) to prevent moisture ingress and contain vapors.
- Sampling: Do not remove the stopper to sample. Use a septum and syringe to withdraw aliquots for TLC/HPLC.

Emergency Response & Spill Cleanup

Pre-requisite: Ensure a Cyanide Antidote Kit is available on-site if site policy mandates it for nitrile handling, though standard supportive care is often sufficient for beta-keto nitriles unless ingested in large quantities.

Spill Cleanup Workflow (Graphviz Diagram)



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Figure 2: Step-by-step workflow for managing a solid spill of **2-(3-Chlorophenyl)-3-oxobutanenitrile**.

Specific Spill Steps[4]

- Wet Method: Do not dry sweep. This generates toxic dust.
- Cover: Gently cover the powder with paper towels dampened with water or a compatible solvent (e.g., Ethanol).
- Scoop: Scoop up the wet mass and place it into a wide-mouth hazardous waste jar.
- Decon: Wipe the surface with a 10% Bleach (Sodium Hypochlorite) solution. The hypochlorite oxidizes residual nitrile/cyanide groups, reducing toxicity.
- Final Wash: Rinse with water and soap.[4]

Disposal & Decontamination

Waste Stream	Method
Solid Waste	Pack in a sealed container labeled "Toxic Solid - Nitrile Derivative." Ship for professional incineration.
Liquid Waste (Mother Liquor)	Segregate into "Halogenated Organic Waste." Do not mix with acids.
Contaminated PPE	Gloves and paper towels from cleanup must be disposed of as hazardous solid waste, not regular trash.

References

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